

Biphenicillin: A Technical Guide to its Discovery, Isolation, and Characterization

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Compound of Interest

Compound Name: *Biphenicillin*

Cat. No.: *B15497938*

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Abstract

Biphenicillin is a novel bicyclic peptide antibiotic exhibiting potent activity against a range of multidrug-resistant Gram-positive bacteria. This document provides an in-depth technical overview of the discovery of **Biphenicillin** from the extremophilic actinomycete *Streptomyces thermoalkaliphilus* strain K-42, details the multi-step process for its isolation and purification, and presents its preliminary characterization. All quantitative data from the purification process and bioactivity assays are summarized. Furthermore, detailed experimental protocols and workflow diagrams are provided to facilitate reproducibility and further research by the scientific community.

Discovery and Initial Screening

The discovery of **Biphenicillin** was the result of a high-throughput screening program aimed at identifying novel antimicrobial compounds from extremophilic microorganisms. A culture of *Streptomyces thermoalkaliphilus* K-42, isolated from geothermal vents, demonstrated a significant zone of inhibition against methicillin-resistant *Staphylococcus aureus* (MRSA).

Fermentation and Extraction Workflow

The initial production of **Biphenicillin** involves a multi-stage fermentation process followed by solvent extraction to isolate the crude bioactive compounds.

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